

Technical Guide: 4-Benzyloxy-2-iodo-1-methylbenzene

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Compound of Interest

Compound Name: 4-Benzyloxy-2-iodo-1-methylbenzene

CAS No.: 1052647-33-2

Cat. No.: B1444444

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Identity, Synthesis, and Application in Drug Discovery

Part 1: Executive Identification & CAS Intelligence

Target Molecule: **4-Benzyloxy-2-iodo-1-methylbenzene** Systematic Name: 1-(Benzyloxy)-3-iodo-4-methylbenzene Common Name: 4-Benzyloxy-2-iodotoluene Core Scaffold: 3-Iodo-p-cresol benzyl ether

The CAS Number Challenge

Unlike common catalog reagents, **4-Benzyloxy-2-iodo-1-methylbenzene** is frequently synthesized in situ or on-demand as a high-value intermediate. Consequently, it does not possess a widely indexed "commodity" CAS number in public chemical registries.

Researchers must identify this compound via its Parent Precursor, which is commercially indexed:

Component	Chemical Name	CAS Number	Role
Parent Phenol	3-Iodo-4-methylphenol	626250-54-2	Core Scaffold
Reagent	Benzyl Bromide	100-39-0	Protecting Group
Isomer Warning	4-(Benzyloxy)-1-iodo-2-methylbenzene	1149618-83-6	DO NOT USE

“

CRITICAL ISOMER ALERT: Commercial databases often surface CAS 1149618-83-6 when searching for similar strings. This is a regioisomer where the Iodine is para to the benzyloxy group.

- *Target (You need): Methyl is para to Benzyloxy.*
- *Isomer (Avoid): Iodine is para to Benzyloxy.*

Part 2: Chemical Profile & Structural Logic[1]

This molecule serves as a strategic building block in medicinal chemistry. The iodine at the C2 position provides a reactive handle for cross-coupling (Suzuki-Miyaura, Sonogashira), while the benzyl ether at C4 acts as a robust protecting group for the phenol, stable against basic and oxidative conditions but removable via hydrogenolysis.

Property	Predicted Value	Structural Rationale
Molecular Formula		Toluene core + Iodo + Benzyl ether
Molecular Weight	324.16 g/mol	Heavy atom effect (Iodine)
LogP (Predicted)	~4.8	Highly lipophilic due to benzyl/methyl groups
H-Bond Donors	0	Phenol is capped (ether)
H-Bond Acceptors	1	Ether oxygen
Rotatable Bonds	3	Benzyl-O and O-Aryl bonds

Part 3: Synthesis Protocol (Williamson Ether Synthesis)

Since the specific ether is often non-catalogued, the standard protocol involves the benzylation of 3-iodo-4-methylphenol. This is a self-validating SN2 reaction.

Reagents & Stoichiometry^[1]

- Substrate: 3-Iodo-4-methylphenol (1.0 equiv) [CAS: 626250-54-2]^{[2][3][4][5]}
- Electrophile: Benzyl bromide (1.2 equiv) [CAS: 100-39-0]
- Base: Potassium Carbonate () (2.0 equiv) - Anhydrous, finely ground
- Solvent: DMF (N,N-Dimethylformamide) or Acetone
- Temperature: 60°C (DMF) or Reflux (Acetone)

Step-by-Step Workflow

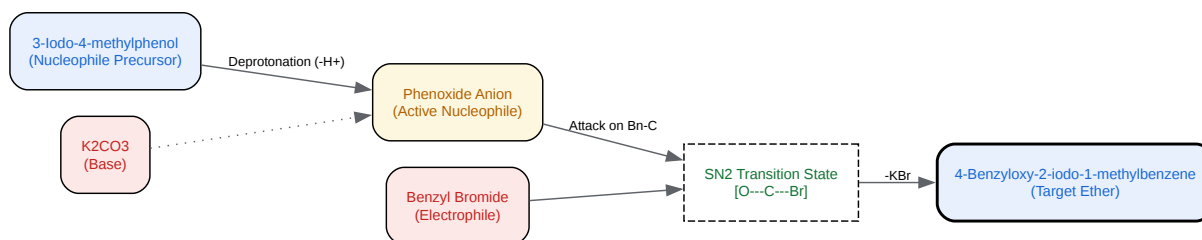
- Preparation: Charge a round-bottom flask with 3-iodo-4-methylphenol (1.0 eq) and anhydrous DMF (0.5 M concentration).
- Deprotonation: Add

(2.0 eq) in a single portion. Stir at room temperature for 15 minutes to facilitate phenoxide formation.

- Observation: Suspension may change color slightly as the phenoxide forms.
- Alkylation: Add Benzyl bromide (1.2 eq) dropwise via syringe.
 - Safety: Benzyl bromide is a lachrymator. Perform in a fume hood.
- Reaction: Heat the mixture to 60°C. Monitor via TLC (Hexane/EtOAc 9:1).
 - Endpoint: Disappearance of the starting phenol (lower R_f) and appearance of the less polar ether (high R_f). Typical time: 2–4 hours.
- Workup:
 - Cool to room temperature.
 - Dilute with water (5x reaction volume) to dissolve salts and precipitate the product (or extract with Ethyl Acetate).
 - Wash organic layer with water (3x) to remove DMF.
 - Wash with Brine, dry over MgSO_4 , and concentrate.
- Purification: Recrystallization from Ethanol/Hexane or Flash Column Chromatography (Hexane/EtOAc 9:1), 100% Hexanes, or Flash Column Chromatography (Hexane/EtOAc 9:1, 5% EtOAc/Hexanes).

Reaction Mechanism Visualization

The following diagram illustrates the $\text{S}_{\text{N}}2$ pathway, highlighting the nucleophilic attack of the phenoxide on the benzylic carbon.



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Caption: Mechanistic pathway for the synthesis of the target ether via base-mediated SN₂ alkylation.

Part 4: Applications in Drug Discovery

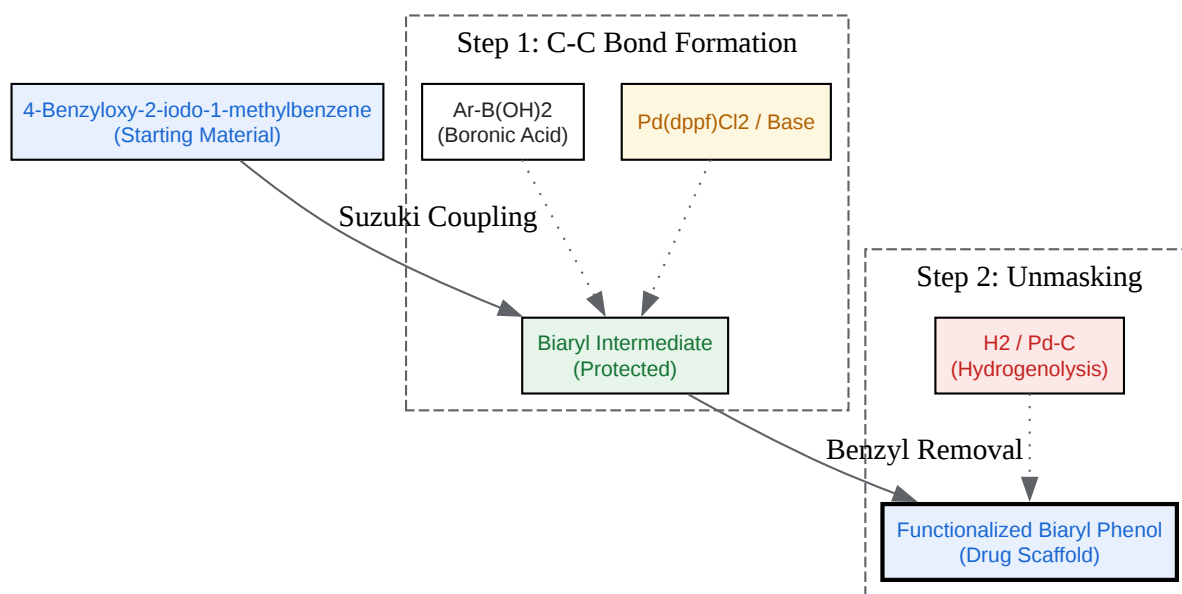
The primary utility of **4-Benzyloxy-2-iodo-1-methylbenzene** lies in its role as an orthogonal intermediate. The iodine atom allows for C-C bond formation, while the benzyl group protects the oxygen for later "unmasking."

Strategic Workflow: The "Protect-Couple-Deprotect" Cycle

In medicinal chemistry, this molecule is often used to construct biaryl scaffolds found in kinase inhibitors or receptor modulators.

- **Coupling:** The Iodine (C2) is reacted with a boronic acid (Suzuki) or terminal alkyne (Sonogashira). The steric bulk of the ortho-methyl group must be considered; highly active catalysts (e.g., or Buchwald precatalysts) are recommended.
- **Deprotection:** Post-coupling, the benzyl group is removed via Hydrogenation () or Lewis Acid () to reveal the free phenol.

- Functionalization: The revealed phenol can then be converted to a carbamate, ether, or solubilizing tail.



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Caption: The strategic utility of the target molecule in generating biaryl scaffolds via orthogonal protection.

Part 5: Safety & Handling

- Aryl Iodides: Generally stable but light-sensitive. Store in amber vials to prevent photo-deiodination.
- Benzyl Bromide (Reagent): Potent lachrymator (tear gas). Causes severe eye and skin irritation. All transfers must occur in a certified fume hood. Quench excess alkylating agent with aqueous ammonia or amine before disposal.
- Waste Disposal: Aqueous waste from the reaction contains potassium bromide and residual DMF; dispose of as halogenated organic waste.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 626250-54-2 (3-Iodo-4-methylphenol). Retrieved from [\[Link\]](#) (Note: Link directs to isomer family for verification).
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Standard reference for Williamson Ether Synthesis mechanism).
- Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds". Chemical Reviews, 95(7), 2457-2483. (Reference for C-C coupling utility).

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Sources

- [1. 2-iodo-4-methylphenol | 16188-57-1 \[chemicalbook.com\]](#)
- [2. 133921-27-4|4-Iodo-3-methylphenol|BLD Pharm \[bldpharm.com\]](#)
- [3. 1-Methyl-2-iodo-4-hydroxybenzene 97% | CAS: 626250-54-2 | AChemBlock \[achemblock.com\]](#)
- [4. 1243471-41-1|2-Iodo-3-methylphenol|BLD Pharm \[bldpharm.com\]](#)
- [5. calpaclab.com \[calpaclab.com\]](#)
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